

# Unveiling Flaganone B: A Technical Guide to its Chemical Profile and Biological Significance

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## Compound of Interest

Compound Name: *Flaganone B*

Cat. No.: *B1249215*

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## Abstract

**Flaganone B**, a natural product isolated from the nematode-trapping fungus *Duddingtonia flagrans*, represents a unique molecular architecture with potential biological activities. This technical guide provides a comprehensive overview of the chemical structure of **Flaganone B**, alongside available data on its biological context. While detailed experimental protocols and extensive quantitative data for **Flaganone B** specifically are limited in publicly accessible literature, this document aims to consolidate the known information and provide a framework for future research and development.

## Chemical Structure of Flaganone B

**Flaganone B** is a complex molecule characterized by a polycyclic core. Its systematic name and key identifiers are provided below.

Chemical Structure:

 Chemical structure of Flaganone B

Table 1: Chemical Identity of **Flaganone B**

Identifier	Value
Systematic Name	(4aR,5S,7aR)-4-(acetyloxymethyl)-5-(acetyloxy)-7-((2E,4E)-hexa-2,4-dienoyl)-4a,5,7,7a-tetrahydrocyclopenta[c]pyran-1,3(4H)-dione
Molecular Formula	C <sub>18</sub> H <sub>18</sub> O <sub>8</sub>
Molecular Weight	362.33 g/mol
CAS Number	255064-42-7
Source Organism	Duddingtonia flagrans

Data sourced from MedChemExpress and cited literature[1].

## Biological Context and Potential Significance

**Flagranone B** is a member of a family of compounds, the flagranones, isolated from the fungus *Duddingtonia flagrans*. This fungus is notable for its nematophagous (nematode-trapping) activity, suggesting that its secondary metabolites may possess unique biological properties. While specific biological activity data for **Flagranone B** is not extensively detailed in the available literature, related compounds and the source organism provide clues to its potential applications.

*Duddingtonia flagrans* is a biocontrol agent used to manage parasitic nematodes in livestock. The fungus produces a range of secondary metabolites, including Flagranones A, B, and C, which are likely involved in its predatory mechanism or defense. The classification of **Flagranone B** as a benzoquinone-related compound suggests potential for a variety of biological effects, as this class of molecules is known for its diverse bioactivities.

## Experimental Protocols

Detailed, step-by-step experimental protocols for the isolation and characterization of **Flagranone B** are found within the primary scientific literature. The foundational methods are described in the following publication:

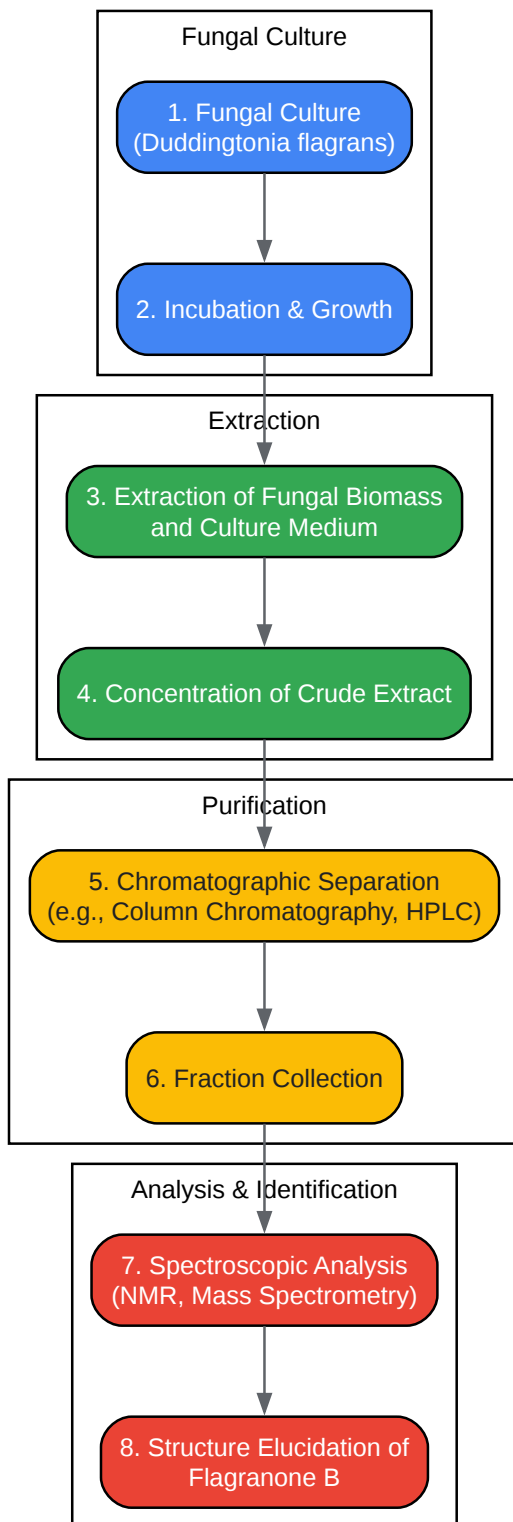
- Anderson, M. G., et al. (1999). Structures of flagranones A, B and C, cyclohexenoxide antibiotics from the nematode-trapping fungus *Duddingtonia flagrans*. *The Journal of Antibiotics*, 52(11), 1023–1028.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Researchers seeking to work with **Flagranone B** should refer to this publication for the original experimental details. A generalized workflow for the isolation of natural products from fungal cultures is presented below.

## General Workflow for Fungal Metabolite Isolation

The following diagram illustrates a typical workflow for the isolation of secondary metabolites like **Flagranone B** from a fungal source.

## Generalized Workflow for Fungal Metabolite Isolation

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Caption: A generalized workflow for the isolation and identification of **Flagranone B**.

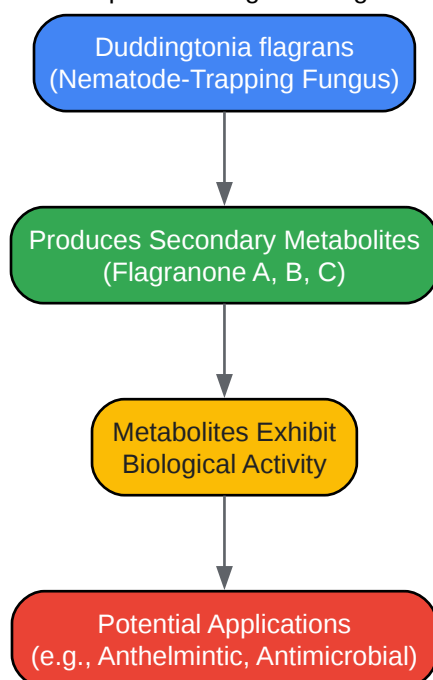
## Quantitative Data

Currently, there is a lack of extensive, publicly available quantitative data specifically for **Flagranone B** regarding its biological activity (e.g., IC<sub>50</sub>, MIC values) or physicochemical properties beyond its molecular formula and weight. Future research is needed to populate these data sets.

## Signaling Pathways and Logical Relationships

As the specific molecular targets and signaling pathways affected by **Flagranone B** have not yet been elucidated, a diagram of its mechanism of action cannot be provided at this time. The following diagram illustrates the logical relationship between the source organism and the potential application of its metabolites.

Logical Relationship of Duddingtonia flagrans Metabolites



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Caption: The relationship between the source fungus and the potential of its metabolites.

## Future Directions

The unique structure of **Flagranone B** warrants further investigation. Key areas for future research include:

- Total Synthesis: Development of a synthetic route to **Flagranone B** to enable the production of larger quantities for biological testing.
- Biological Screening: Comprehensive screening of **Flagranone B** against a panel of biological targets, including nematodes, bacteria, fungi, and cancer cell lines.
- Mechanism of Action Studies: Elucidation of the specific molecular targets and signaling pathways modulated by **Flagranone B**.
- Structure-Activity Relationship (SAR) Studies: Synthesis and evaluation of analogs of **Flagranone B** to identify key structural features responsible for any observed biological activity.

## Conclusion

**Flagranone B** is a structurally intriguing natural product with untapped potential. This guide provides the foundational chemical information for this molecule and highlights the need for further research to fully understand its biological significance and potential therapeutic applications. The scientific community is encouraged to build upon the initial discovery and characterization of **Flagranone B** to unlock its full potential.

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- To cite this document: BenchChem. [Unveiling Flagranone B: A Technical Guide to its Chemical Profile and Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1249215#what-is-the-chemical-structure-of-flagranone-b>]

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